

# Addressing poor reproducibility in BMS-665053 experiments

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## Compound of Interest

Compound Name: BMS-665053

Cat. No.: B606241

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## Technical Support Center: BMS-665053 Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments with **BMS-665053**, a potent and selective corticotropin-releasing factor-1 (CRF1) receptor antagonist. The information is tailored for researchers, scientists, and drug development professionals to improve experimental reproducibility.

### I. Compound Information and Data

Proper handling and storage of **BMS-665053** are critical for maintaining its activity and ensuring reproducible results.

Table 1: Physicochemical Properties and Storage of **BMS-665053**

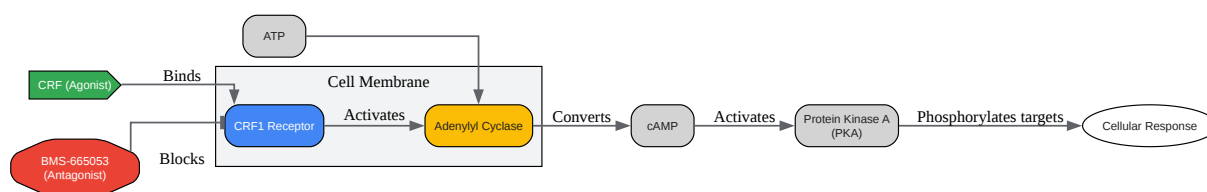
Property	Value	Source
Molecular Weight	424.66 g/mol	[1]
Form	Powder	[1]
Color	White to light brown	[1]
Solubility	DMSO: 20 mg/mL, clear	[1]
Storage Temperature	Room temperature	[1]
Purity	≥98% (HPLC)	[1]

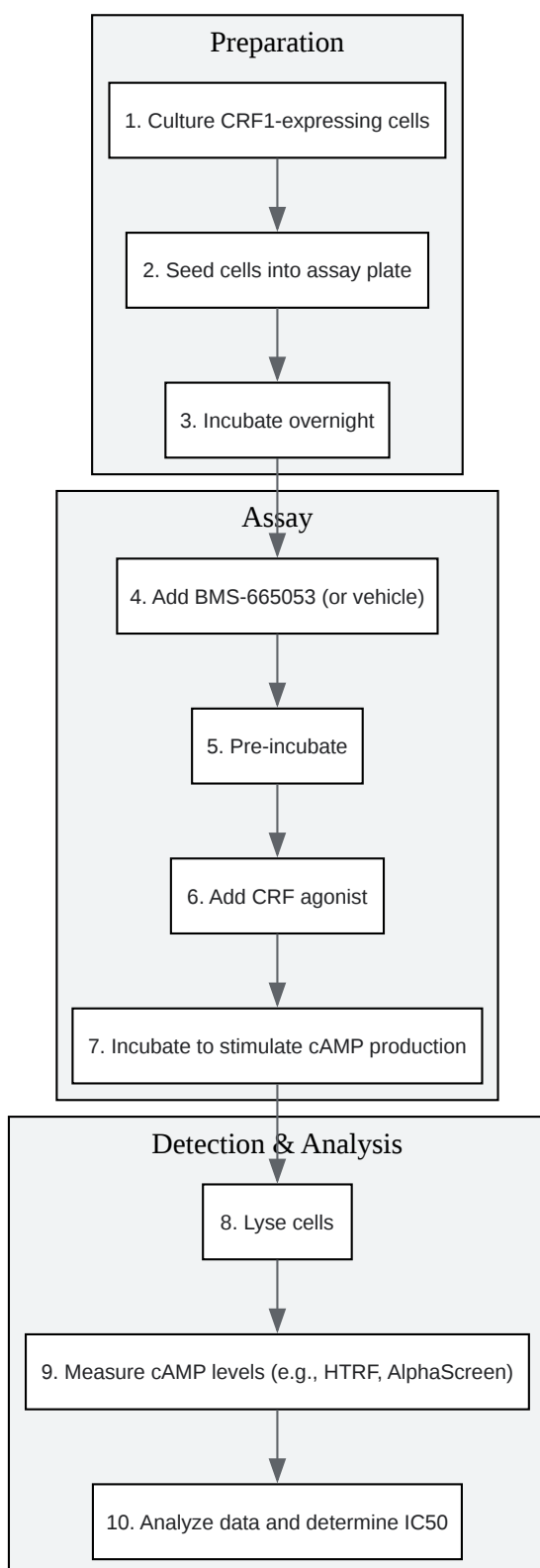
Table 2: In Vitro Potency of **BMS-665053**

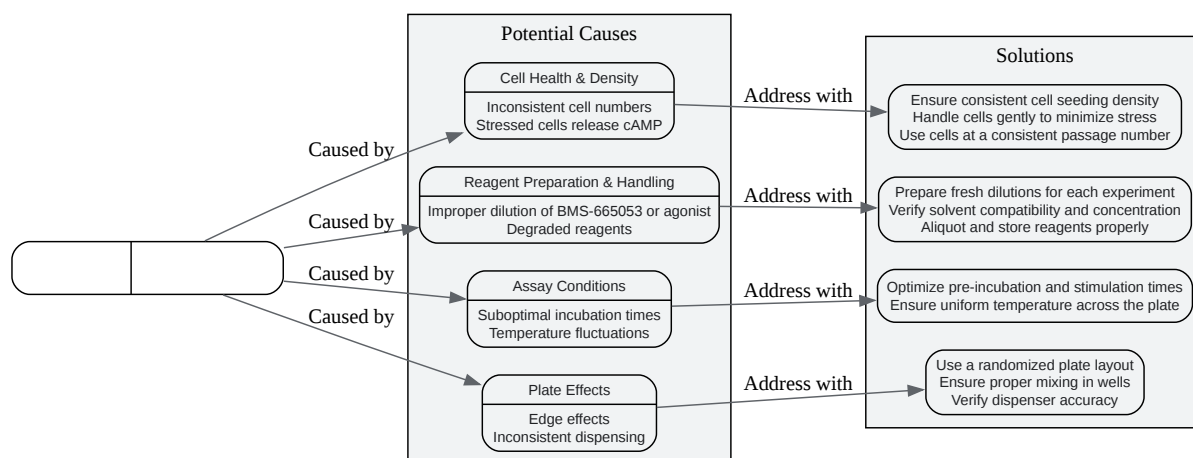
Assay	Cell Line	Parameter	Value	Source
CRF1 Receptor Binding	Human and Rat CRF1	IC50	≤ 1.0 nM	[1]
cAMP Production	Human Y-79 Retinoblastoma	IC50	4.9 nM	[2]
CRF2 Receptor Binding	-	IC50	>10 μM	[1]

## II. Signaling Pathway and Experimental Workflow

**BMS-665053** acts by blocking the signaling cascade initiated by the binding of corticotropin-releasing factor (CRF) to its receptor, CRF1. This inhibition prevents the subsequent production of cyclic adenosine monophosphate (cAMP).







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## References

- 1. BMS-665053  $\geq 98\%$  (HPLC) | 1173435-64-7 [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
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